

Comparative Analysis of the Insecticidal Activity of Chanoclavine and Other Ergot Alkaloids

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Compound of Interest

Compound Name: *Chanoclavine*

Cat. No.: *B110796*

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This guide provides a comparative overview of the insecticidal properties of **chanoclavine** relative to other ergot alkaloids. Ergot alkaloids, a diverse group of mycotoxins produced by fungi of the Clavicipitaceae family, are known for their wide range of biological activities, including insecticidal and insect-deterrant effects. This document synthesizes available experimental data to facilitate an objective comparison, outlines the methodologies used in these studies, and presents a conceptual framework for understanding the biosynthesis and activity of these compounds.

Data Summary on Insecticidal Effects

Direct quantitative comparisons of the lethal concentrations (LC50) or lethal doses (LD50) of **chanoclavine** against other ergot alkaloids are limited in publicly available literature. However, studies focusing on feeding deterrence and larval growth inhibition provide valuable insights into their relative bioactivity. The following table summarizes key findings from studies on different insect species.

Ergot Alkaloid	Insect Species	Bioassay Type	Concentration	Observed Effect	Reference
Chanoclavine	Black Beetle (Heteronychus arator)	Feeding Deterrence	Up to 100 µg/g	No significant bioactivity with purified compound. Some deterrence observed in endophyte-infected grass.	[1]
Agroclavine	Fall Armyworm (Spodoptera frugiperda)	Feeding Bioassay	77-100 mg/L	Reduced larval weight and/or leaf consumption.	[2][3]
Black Beetle (Heteronychus arator)	Feeding Deterrence	Not specified		Little additional deterrence when combined with chanoclavine.	[1]
Elymoclavine	Fall Armyworm (Spodoptera frugiperda)	Feeding Bioassay	77-100 mg/L	Reduced larval weight and/or leaf consumption.	[2][3]
Ergonovine	Fall Armyworm (Spodoptera frugiperda)	Feeding Bioassay	77-100 mg/L	Reduced larval weight and/or leaf consumption.	[2][3]
Ergotamine	Fall Armyworm	Feeding Bioassay	77-100 mg/L	Reduced larval weight	[2][3]

	(<i>Spodoptera frugiperda</i>)			and/or leaf consumption.	
Ergocryptine	Fall Armyworm (<i>Spodoptera frugiperda</i>)	Feeding Bioassay	77-100 mg/L	Reduced larval weight and/or leaf consumption.	[2][3]
Lysergic Acid	Black Beetle (<i>Heteronychus arator</i>)	Feeding Deterrence	Not specified	Highest level of feeding deterrence among tested compounds.	[1]
Lysergol	Fall Armyworm (<i>Spodoptera frugiperda</i>)	Feeding Bioassay	Not specified	No effect on larval weight or leaf consumption.	[2][3]
Cycloclavine	Various (Aphids, Hoppers, Whiteflies)	Not specified	100-300 ppm	Broad insecticidal activity reported.	[4]

Key Observations:

- **Chanoclavine**, an early intermediate in the ergot alkaloid biosynthetic pathway, demonstrates limited to no direct insecticidal activity against the black beetle in its purified form.[1]
- The clavine class of alkaloids, which includes **chanoclavine** and agroclavine, has been noted to deter feeding in the fall armyworm.[5]
- More complex ergot alkaloids, such as ergonovine, ergotamine, and ergocryptine, have shown significant antifeedant and growth-inhibiting effects on the fall armyworm at high concentrations.[2][3]
- Lysergic acid, a later intermediate, appears to be a potent feeding deterrent against the black beetle.[1]

- Cycloclavine, which is biosynthetically downstream from **chanoclavine**, is reported to have broad-spectrum insecticidal properties.[4]

Experimental Protocols

Detailed methodologies are crucial for the replication and comparison of experimental findings. Below are summaries of key experimental protocols used to assess the insecticidal activity of ergot alkaloids.

Fall Armyworm (*Spodoptera frugiperda*) Leaf Disk Feeding Bioassay

This method was utilized to evaluate the effects of various ergot alkaloids on the feeding, growth, and survival of *S. frugiperda* larvae.[2][3]

- Test Substances: Individual ergot alkaloids (ergonovine, ergotamine, ergocryptine, agroclavine, elymoclavine, and lysergol) were dissolved in a suitable solvent.
- Preparation of Leaf Disks: Corn leaf disks were soaked in the alkaloid solutions at different concentrations. Control disks were soaked in the solvent alone.
- Experimental Setup: Neonate larvae of *S. frugiperda* were placed in individual containers with a treated or control leaf disk.
- Data Collection: After a period of eight days, the larval weights and the area of the leaf disk consumed were measured. Larval survivorship was also recorded.
- Analysis: The effects of the different alkaloids and concentrations were compared to the control group to determine reductions in larval weight, food consumption, and survival.

Black Beetle (*Heteronychus arator*) Feeding Deterrence Bioassay

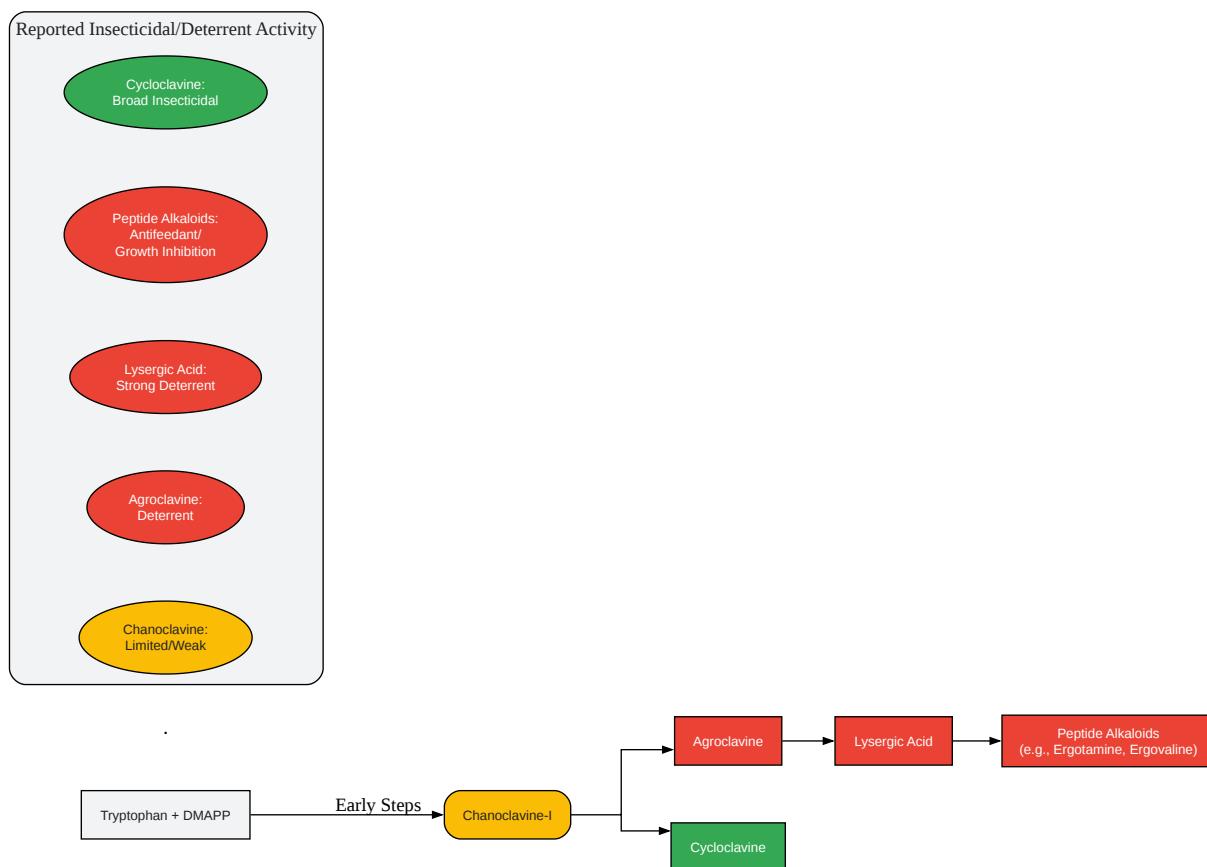
This protocol was designed to assess the feeding deterrence of perennial ryegrass containing genetically modified endophytes that produce different ergot alkaloid intermediates, including **chanoclavine**.[1]

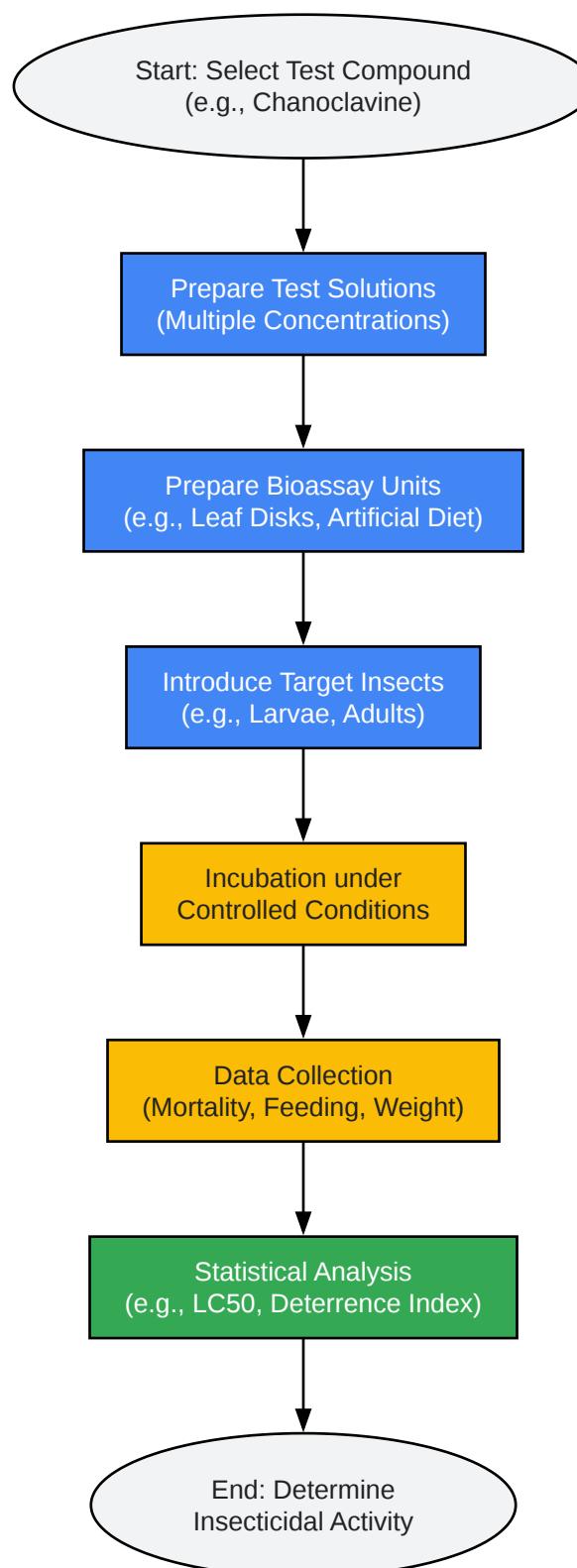
- Test Material: Perennial ryegrass symbiotic with modified strains of *Epichloë festucae* var. *lolii*, each producing a specific profile of ergot alkaloids (e.g., **chanoclavine** only, **chanoclavine** and agroclavine, etc.).
- Experimental Setup: A choice feeding assay was conducted where black beetles were presented with agar containing freeze-dried and ground plant material from the different ryegrass-endophyte associations and a control (endophyte-free) association.
- Data Collection: The amount of agar consumed from each treatment was measured after a set period.
- Analysis: A feeding deterrence index was calculated to quantify the preference or avoidance of the beetles for the different ergot alkaloid profiles compared to the control.

Visualizations

Ergot Alkaloid Biosynthetic Pathway and Points of Insecticidal Activity

The following diagram illustrates a simplified biosynthetic pathway for ergot alkaloids, highlighting the relative positions of **chanoclavine** and other compounds with known insecticidal or deterrent activities.





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